

4''-Methyloxy-Genistin: A Technical Guide to Natural Sources and Isolation

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Compound of Interest

Compound Name: 4''-methyloxy-Genistin

Cat. No.: B10818132

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **4''-methyloxy-genistin**, a naturally occurring isoflavone, with a focus on its natural sources, isolation methodologies, and purification. This guide is intended to serve as a technical resource for researchers in natural product chemistry, pharmacology, and drug development.

Natural Sources of 4''-Methyloxy-Genistin

4''-methyloxy-genistin is a relatively rare O-methylated isoflavone. Its natural occurrences are not widespread, with primary sources being endophytic fungi and certain plant species.

- **Endophytic Fungi:** The most well-documented source of **4''-methyloxy-genistin** is from an endophytic fungus, *Aspergillus* sp. MA-135. This fungus was isolated from the marine medicinal plant *Erythricium* sp., which was collected from the South China Sea. Fungal endophytes represent a significant and promising source for novel bioactive compounds.
- **Plant Species:** The compound has also been identified in the heartwood of *Dalbergia hainanensis*, a species of legume in the family Fabaceae.

Quantitative Data

The yield of **4''-methyloxy-genistin** can vary significantly based on the source and the extraction and purification methods employed. The following table summarizes the reported

yield from its primary fungal source.

Natural Source	Organism/Part	Yield of 4"-Methyloxy-Genistin	Reference
Endophytic Fungus	Aspergillus sp. MA-135 (from 20L culture broth)	13.2 mg	

Experimental Protocols for Isolation and Purification

The isolation of **4"-methyloxy-genistin** from its natural sources involves multi-step extraction and chromatographic techniques to separate it from a complex mixture of metabolites. The following is a detailed methodology based on its isolation from the fungal strain *Aspergillus* sp. MA-135.

Fungal Cultivation and Fermentation

- **Strain Activation:** The endophytic fungus *Aspergillus* sp. MA-135 is cultured on a potato dextrose agar (PDA) medium at 28°C for 5-7 days.
- **Seed Culture:** Agar plugs containing the mycelium are transferred to 250 mL Erlenmeyer flasks, each containing 100 mL of potato dextrose broth (PDB) medium. The flasks are incubated at 28°C on a rotary shaker at 180 rpm for 3 days.
- **Large-Scale Fermentation:** The seed cultures are then inoculated into a larger volume (e.g., 20 L) of PDB medium for large-scale fermentation under the same conditions for approximately 10-14 days.

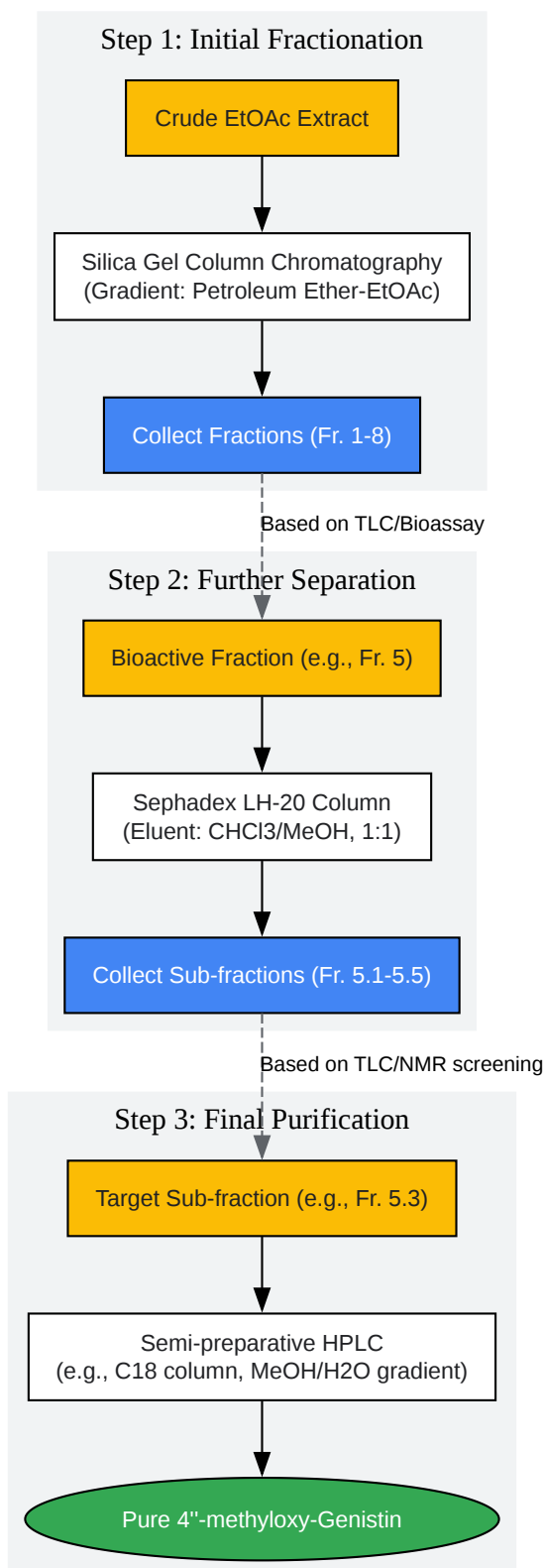
Extraction

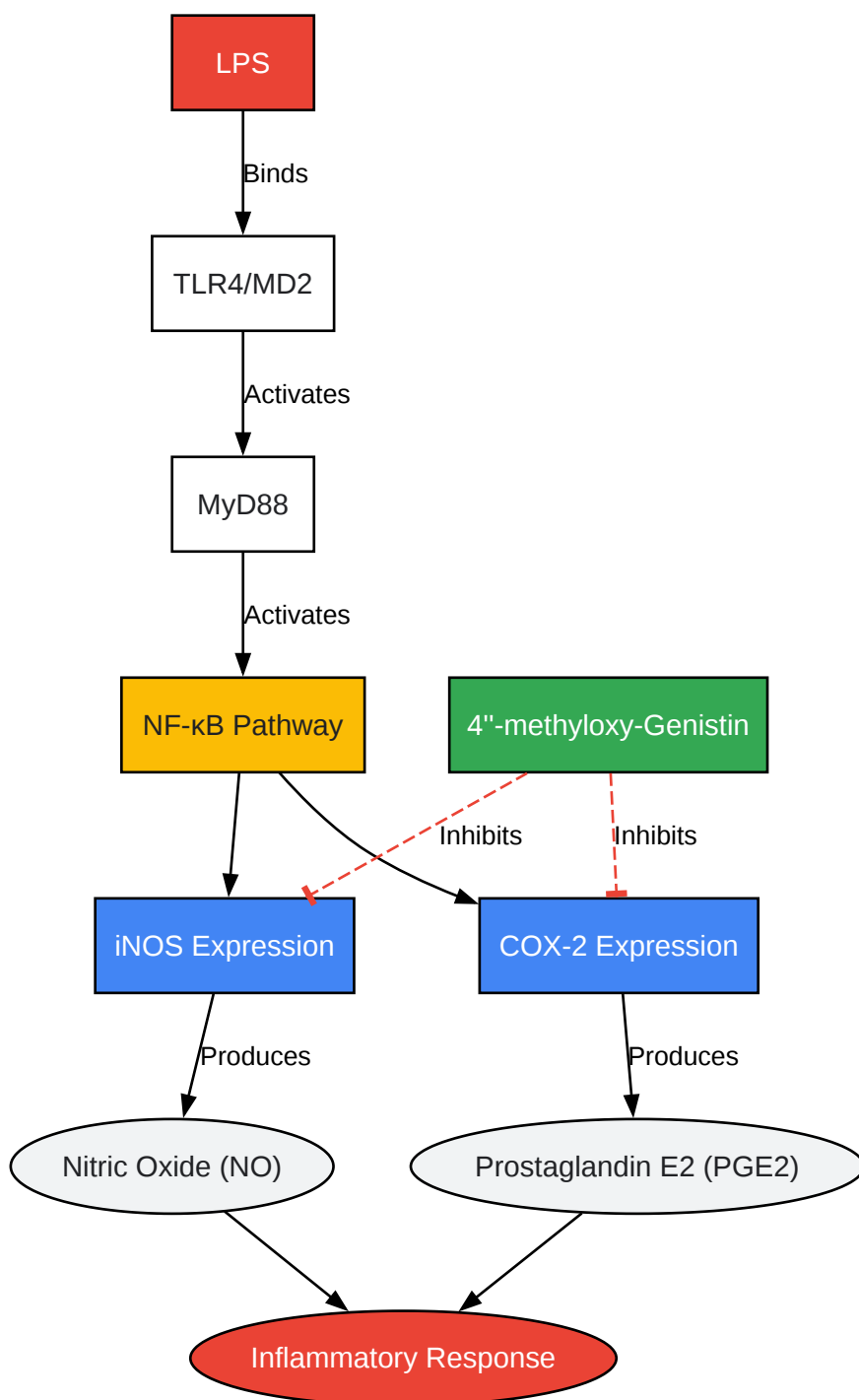
- **Solvent Extraction of Culture Broth:** After fermentation, the entire culture broth (including mycelia) is filtered to separate the supernatant and the mycelia.
- **Supernatant Extraction:** The filtered supernatant is subjected to liquid-liquid extraction three times with an equal volume of ethyl acetate (EtOAc).

- **Mycelia Extraction:** The mycelia are extracted three times with 80% aqueous acetone. The acetone is then evaporated under reduced pressure, and the remaining aqueous solution is extracted three times with EtOAc.
- **Combining Extracts:** All the EtOAc extracts are combined and concentrated under reduced pressure to yield a crude extract.

Chromatographic Purification

The purification of **4"-methyloxy-genistin** from the crude extract is a multi-step process involving various chromatographic techniques.





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